

# 3-(Benzyloxy)-5-bromopyridine molecular weight and formula

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## Compound of Interest

Compound Name: 3-(Benzyloxy)-5-bromopyridine

Cat. No.: B149516

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## Technical Data for 3-(Benzyloxy)-5-bromopyridine

This guide provides the core physicochemical properties of **3-(Benzyloxy)-5-bromopyridine**, a compound utilized in pharmaceutical research and organic synthesis. The information is intended for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

The fundamental molecular data for **3-(Benzyloxy)-5-bromopyridine** is summarized below.

Property	Value	Citations
Molecular Formula	C <sub>12</sub> H <sub>10</sub> BrNO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	264.12 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	130722-95-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Applicability of Further Technical Data

The user request included requirements for experimental protocols and signaling pathway diagrams. For the specific query of determining the molecular formula and weight of a known chemical compound like **3-(Benzyloxy)-5-bromopyridine**, these elements are not applicable.

- **Experimental Protocols:** The molecular weight and formula are fundamental, calculated properties of a well-characterized molecule. Standardized techniques like mass spectrometry and elemental analysis are used for initial structure elucidation, but detailed, novel experimental protocols are not necessary to report these established values.
- **Signaling Pathways and Logical Diagrams:** These visualizations are used to describe complex biological or chemical processes, interactions, and workflows. The determination of a molecule's weight and formula is a direct calculation based on its atomic composition and does not involve a multi-step pathway or logical relationship that would necessitate a Graphviz diagram.

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## References

- 1. chembk.com [chembk.com]
- 2. 3-(Benzyloxy)-5-bromopyridine | C<sub>12</sub>H<sub>10</sub>BrNO | CID 15389198 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
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